

Streamlining Research: A Guide to Linking Datasets and Publications in COPO

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In the modern scientific landscape, the clear and persistent linking of publications to their underlying datasets is paramount for ensuring research transparency, reproducibility, and the advancement of open science. The Collaborative Open Plant Omics (COPO) platform provides a robust framework for researchers to manage and broker their data, facilitating the crucial connection between scholarly articles and the data that supports them. This guide offers detailed application notes and protocols for effectively linking publications to datasets within the COPO ecosystem.

The COPO platform is designed to simplify the process of describing, submitting, and sharing research data in line with FAIR (Findable, Accessible, Interoperable, and Reusable) data principles.^{[1][2]} By acting as a metadata broker, COPO enables researchers to enrich their datasets with standardized metadata, which is essential for creating meaningful links to other research outputs, including publications.^{[1][3]}

Core Principles of Data-Publication Linking in COPO

The fundamental mechanism for linking publications to datasets in COPO revolves around the use of persistent identifiers and rich metadata. When a dataset is submitted to a public

repository through COPO, it receives a unique accession number. This accession number serves as a stable and globally recognized identifier for the dataset.

The primary method for associating a publication with a dataset submitted via COPO is to cite the dataset's accession number within the publication itself. This creates a direct and verifiable link from the scholarly article back to the data. COPO's role is to facilitate the acquisition of these accession numbers and to ensure that the associated metadata is comprehensive and accurate, thereby making the data more discoverable and citable.^[1]

Experimental Protocol: Linking a Publication to a COPO-Brokered Dataset

This protocol outlines the standard workflow for a researcher to submit a dataset through COPO and subsequently link it to a publication.

Objective: To create a persistent and discoverable link between a research publication and its associated dataset using the COPO platform.

Materials:

- Research dataset (e.g., raw sequencing data, processed data files)
- Completed metadata manifest file (in the format required by the target repository and COPO)
- Manuscript for publication (in preparation or submitted)
- ORCID (Open Researcher and Contributor ID)

Procedure:

- **User Authentication:** Log in to the COPO platform using your ORCID. This ensures that all your research outputs are linked to your unique researcher profile.
- **Data and Metadata Submission:**
 - Initiate a new data submission within the COPO interface.

- Upload your research dataset files.
- Provide a detailed description of your data by completing the relevant metadata manifest. This manifest will include information about the samples, experimental methods, and any other relevant contextual details.
- Data Brokering to a Public Repository:
 - Select the appropriate public repository for your data type (e.g., European Nucleotide Archive - ENA).
 - COPO will then broker the submission of your data and metadata to the chosen repository.
- Retrieval of Accession Number:
 - Upon successful submission and processing by the public repository, COPO will track and display the assigned accession number(s) for your dataset.^[1] This accession number is the key to linking your publication to the data.
- Citing the Dataset in Your Publication:
 - In the manuscript of your research article, typically in the "Data Availability" statement or the "Methods" section, cite the accession number of your dataset.
 - Follow the citation guidelines of the journal and the public repository. A typical data citation includes the author(s), year, title of the dataset, the repository, and the accession number.
- Publication:
 - Submit your manuscript for publication. Once published, the article will contain a direct link to the dataset, enabling readers to access and reuse the data.

Data Presentation: Key Metadata for Publication Linking

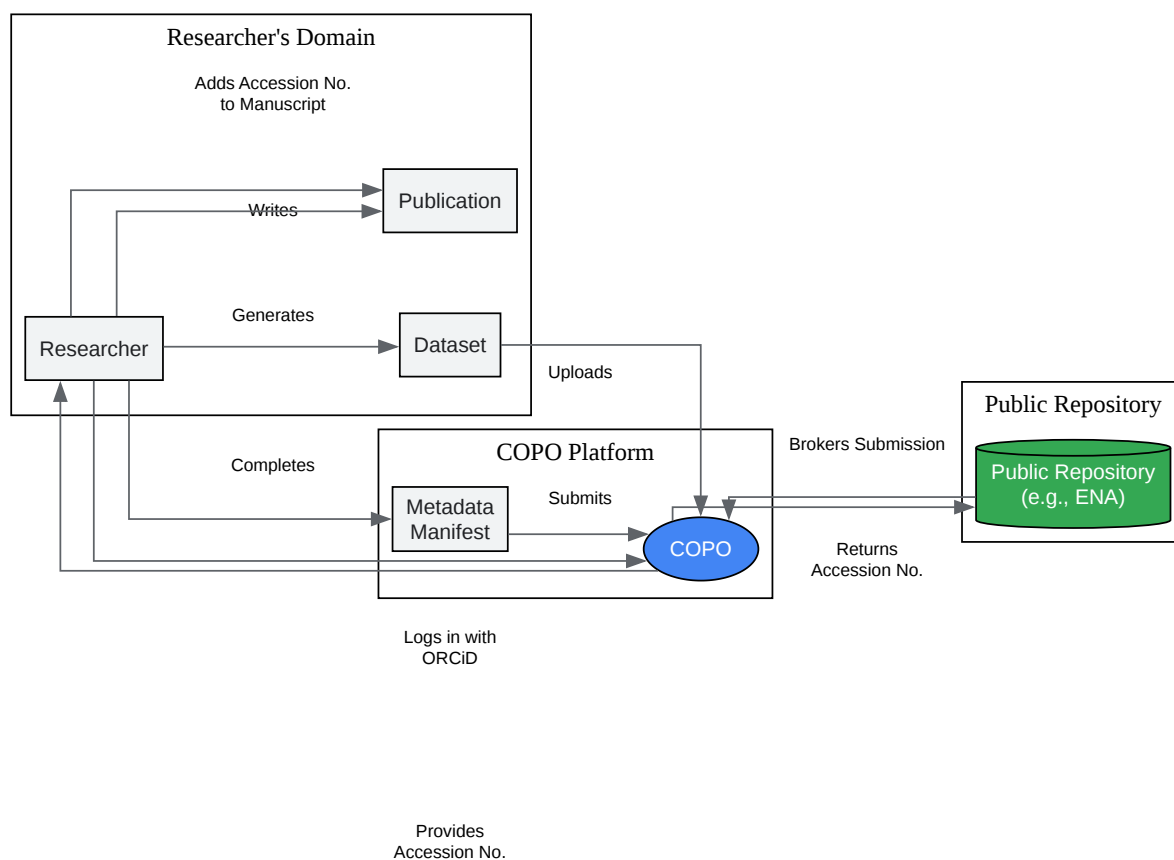
While COPO doesn't have a direct "upload publication" feature, the richness of the metadata you provide during data submission is critical for establishing the context and linkage to a

future publication. The following table summarizes key metadata fields within a COPO submission that support the association with a publication.

| Metadata Category | Key Metadata Fields | Role in Publication Linking |
|------------------------|--|---|
| Project Information | Project Title, Project Description | Provides a high-level context that should align with the research themes of the publication. |
| Sample Information | Sample Identifiers, Sample Description | Links specific data points back to the physical samples described in the publication's methods section. |
| Experimental Details | Experimental Design, Protocols | Ensures that the methods described in the publication can be directly correlated with the data generation process. |
| Persistent Identifiers | ORCID, Funder Grant IDs | Links the data to the researchers and funding that also support the publication, creating a web of associated research objects. |
| Post-Submission | Repository Accession Number | The primary, direct link to be cited in the publication. |

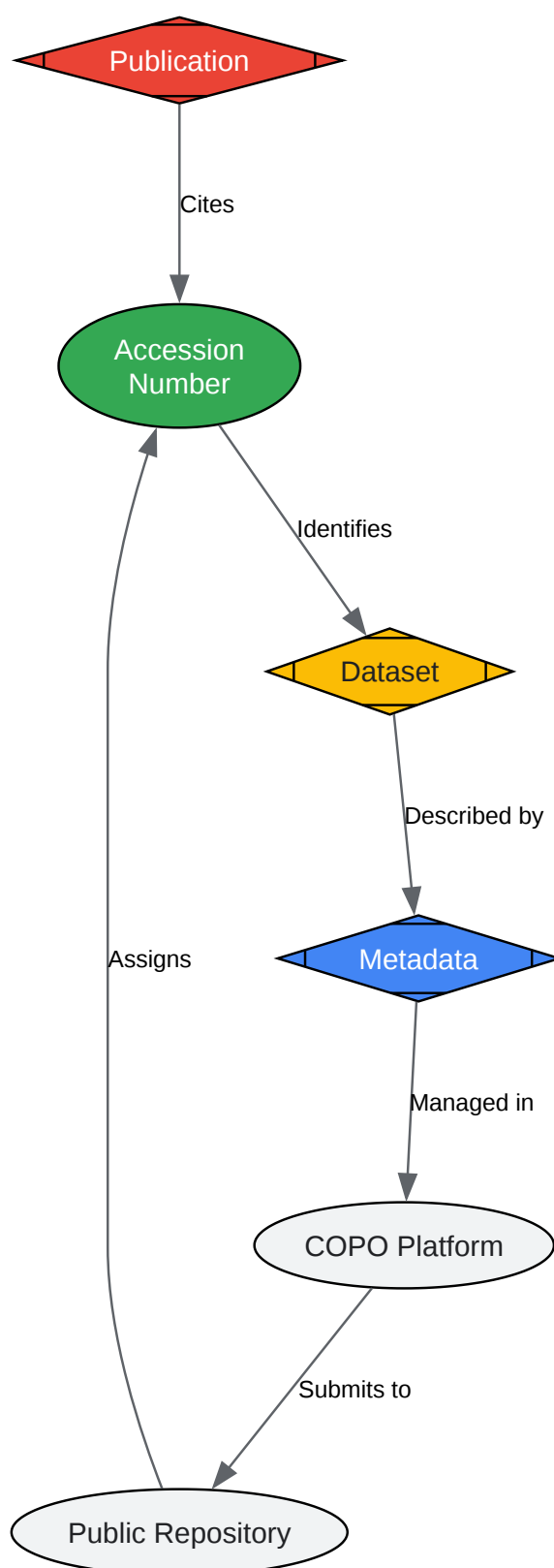
Visualization of the Linking Workflow

The following diagrams illustrate the logical workflow and the relationship between the different components involved in linking a publication to a dataset via the COPO platform.



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Caption: Workflow for linking a dataset to a publication using COPO.



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Caption: Logical relationship between a publication and a COPO-managed dataset.

Conclusion

The COPO platform plays a vital role in the research data lifecycle by streamlining the submission of data to public repositories and ensuring it is described by rich, standardized metadata. While the linking of a publication to a dataset is ultimately enacted by the researcher through citation, COPO provides the essential infrastructure and tools to make this possible. By facilitating the acquisition of citable accession numbers and promoting the use of detailed metadata, COPO empowers researchers to create a transparent and interconnected web of research outputs, thereby enhancing the integrity and impact of their work.

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